

In-depth Technical Guide: Allylamine Core Properties

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Compound of Interest

Compound Name: Allylamine

Cat. No.: B3423537

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This guide provides essential physical data on **allylamine**, focusing on its molecular weight and density. The information is targeted toward researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

Quantitative Data Summary

The molecular weight and density of **allylamine** are fundamental properties crucial for various experimental and developmental applications. The data compiled from multiple sources is presented below for straightforward reference and comparison.

Property	Value	Conditions
Molecular Weight	57.096 g/mol	
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Density	0.7630 g/cm ³	Standard state (25 °C, 100 kPa)[1]
	0.761 g/mL	at 25 °C[2]
	0.760 g/mL	at 20 °C[3]

Note on Data Presentation: The slight variations in density values are attributed to differences in the temperature at which the measurements were taken.

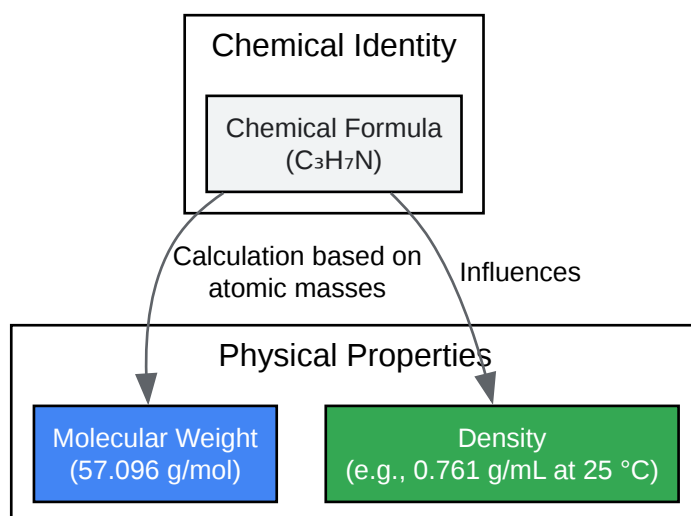
Experimental Protocols and Methodologies

The determination of fundamental physical properties such as molecular weight and density follows well-established and standardized laboratory protocols.

- **Molecular Weight Determination:** The molecular weight of **allylamine** is calculated based on its chemical formula ($\text{C}_3\text{H}_5\text{NH}_2$) and the atomic weights of its constituent atoms (Carbon, Hydrogen, and Nitrogen).[1] It can be experimentally verified using mass spectrometry, a standard analytical technique that measures the mass-to-charge ratio of ions.
- **Density Measurement:** The density of liquid **allylamine** is typically determined using a pycnometer or a hydrometer. These methods involve measuring the mass of a known volume of the substance at a specific temperature. The reported densities for **allylamine** are provided at 20 °C and 25 °C to reflect the standard conditions used in various laboratory settings.[2][3]

Logical Relationships in Property Determination

The relationship between the physical properties of a chemical compound and its identity is a foundational concept in chemistry. The workflow for characterizing a substance like **allylamine** involves determining these key physical constants.



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Figure 1: Relationship between chemical formula and physical properties.

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References

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